

# An In-depth Technical Guide to the Biochemical Properties of Sodium Octanoate

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## Compound of Interest

Compound Name: Octanoate

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## Introduction

Sodium **octanoate**, the sodium salt of octanoic acid (also known as caprylic acid), is a medium-chain fatty acid (MCFA) that plays a significant role in various biological processes. It is a naturally occurring compound found in sources such as coconut oil and mammalian milk.<sup>[1]</sup> In the pharmaceutical and biotechnology industries, sodium **octanoate** is widely utilized as a stabilizer for protein formulations, particularly for human serum albumin, to protect against thermal denaturation and aggregation.<sup>[2]</sup> Beyond its role as an excipient, sodium **octanoate** exhibits a range of biochemical activities, including influencing cellular metabolism, modulating signaling pathways, and impacting inflammatory responses. This technical guide provides a comprehensive overview of the core biochemical properties of sodium **octanoate**, presenting quantitative data, detailed experimental protocols, and visual representations of its mechanisms of action to support research and drug development efforts.

## Physicochemical Properties

Sodium **octanoate** is a white to off-white crystalline powder with a characteristic odor.<sup>[3]</sup> It is readily soluble in water and its aqueous solutions are alkaline.<sup>[3]</sup> A summary of its key physicochemical properties is provided in Table 1.

Table 1: Physicochemical Properties of Sodium **Octanoate**

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NaO <sub>2</sub>	[3]
Molecular Weight	166.19 g/mol	[3]
CAS Number	1984-06-1	[3]
Appearance	White to off-white powder	[3]
Solubility in Water	50 mg/mL (clear solution)	[3]
pH (100 g/L in H <sub>2</sub> O at 20°C)	8.0 - 10.5	[3]
Melting Point	~245 °C (decomposes)	[3]
LogP (octanol/water)	0.106 (at 23.9°C and pH 7-7.95)	[3]

## Biochemical Functions and Mechanisms of Action

### Metabolism and Bioenergetics

As a medium-chain fatty acid, **octanoate** is rapidly absorbed from the gastrointestinal tract and transported directly to the liver via the portal vein.[1][4] Unlike long-chain fatty acids, its cellular uptake and mitochondrial entry are independent of the carnitine shuttle system, allowing for rapid  $\beta$ -oxidation.[4]

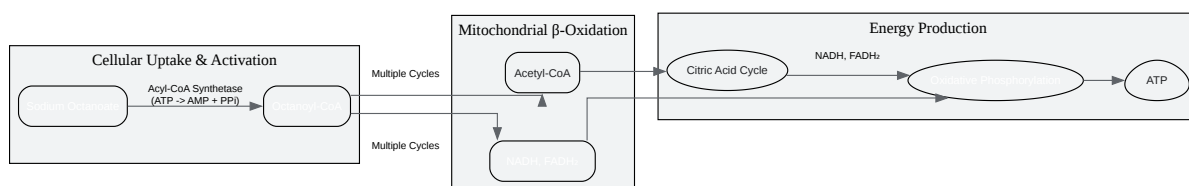
The initial step in **octanoate** metabolism is its activation to octanoyl-CoA by acyl-CoA synthetase.[5] This reaction is ATP-dependent. The octanoyl-CoA then undergoes  $\beta$ -oxidation within the mitochondria, a cyclical process that shortens the fatty acid chain by two carbons in each cycle, generating acetyl-CoA, NADH, and FADH<sub>2</sub>. The acetyl-CoA can then enter the citric acid cycle for further oxidation and ATP production.[1]

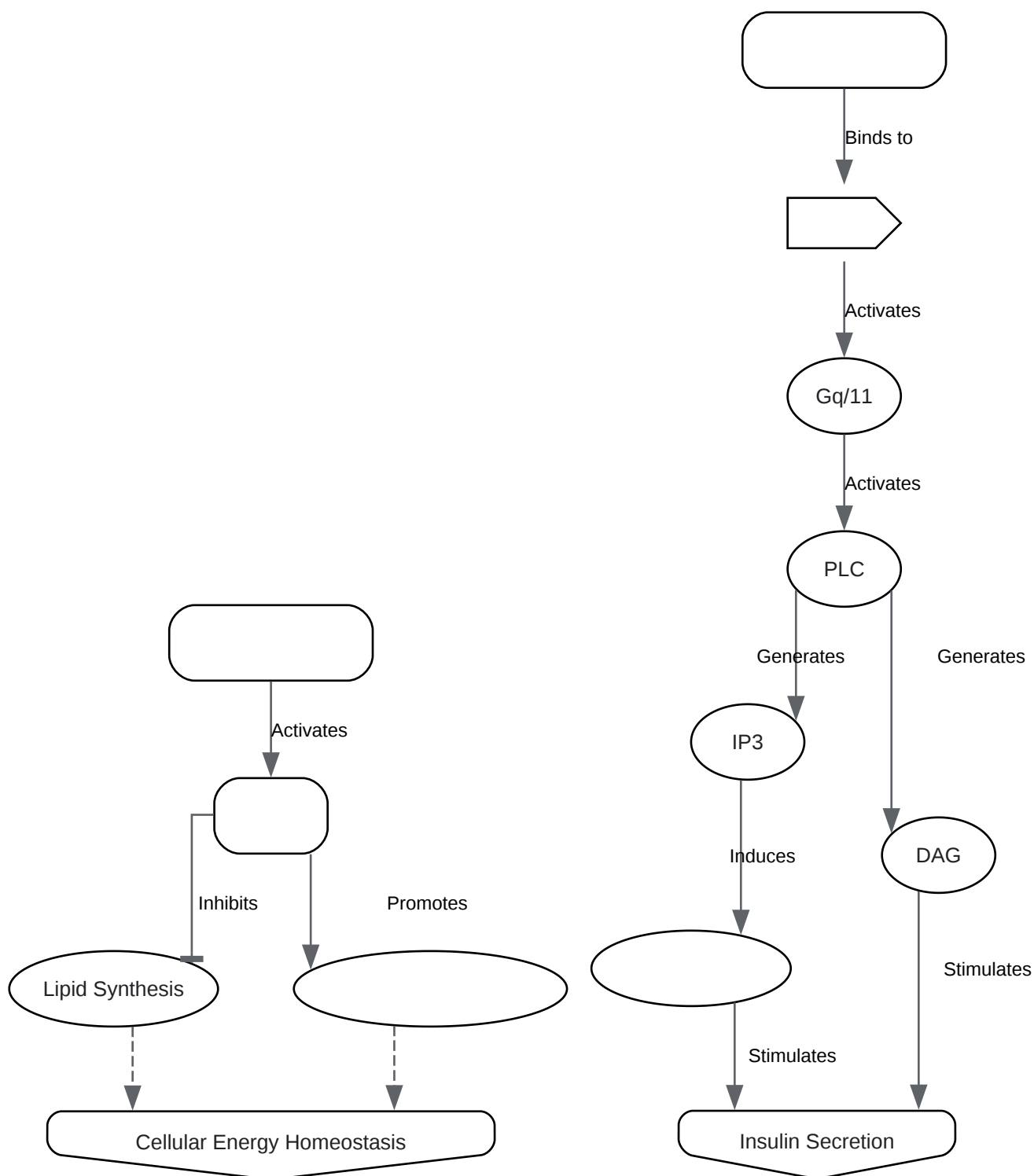
Table 2: Enzyme Kinetic Parameters for **Octanoate** Metabolism

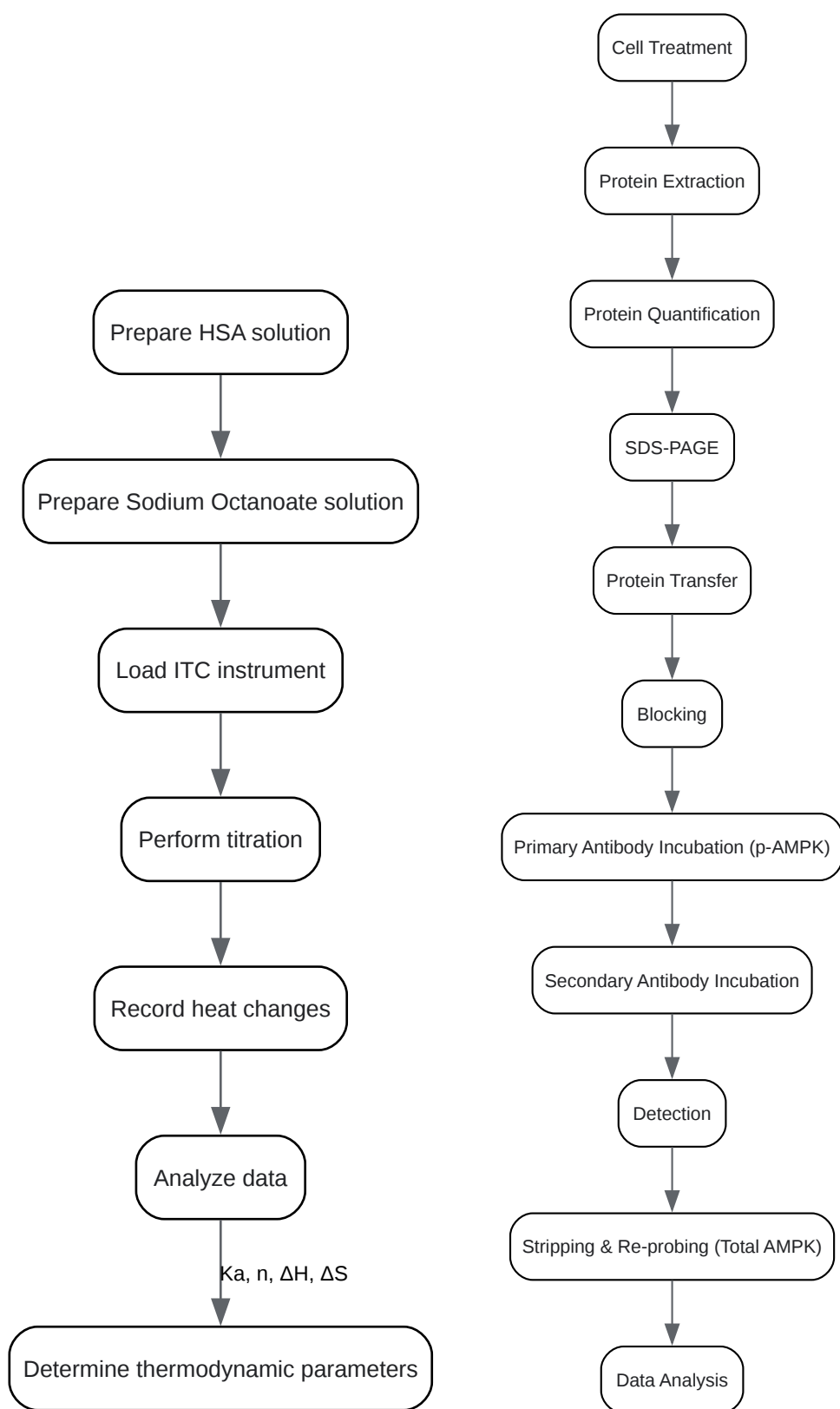
Enzyme	Substrate	Km	Vmax	Organism/Tissue	Reference(s)
Acyl-CoA Synthetase	Octanoate	200 $\mu$ M	0.75 nmol/mg protein/min	Rat Intestinal Mucosa	[5]
Acyl-CoA Synthetase	Octanoate	3 mM	3.76 nmol/mg protein/min	Rat Intestinal Mucosa	[5]
Acyl-CoA Synthetase	ATP (with 200 $\mu$ M Octanoate)	5.0 mM	0.80 nmol/mg protein/min	Rat Intestinal Mucosa	[5]
Acyl-CoA Synthetase	ATP (with 3 mM Octanoate)	14.2 mM	10 nmol/mg protein/min	Rat Intestinal Mucosa	[5]

Note: The biphasic kinetics observed for acyl-CoA synthetase with **octanoate** as a substrate suggest the presence of at least two enzyme isoforms or binding sites with different affinities.

The metabolic fate of **octanoate** is illustrated in the following workflow diagram:







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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)